

Introduction: A Niche Building Block in Synthetic Chemistry

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Compound of Interest

Compound Name: *Methyl 4-amino-2,6-dimethylbenzoate*

CAS No.: 79909-92-5

Cat. No.: B3155381

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Methyl 4-amino-2,6-dimethylbenzoate (CAS No. 79909-92-5) is a substituted aromatic amine and ester with a unique structural profile.^{[1][2]} The presence of ortho-dimethyl groups sterically hinders the ester and amino functionalities, a feature that can be strategically exploited in organic synthesis to direct reactivity, influence conformational preferences of downstream products, and enhance metabolic stability in medicinal chemistry contexts. This guide provides a comprehensive overview of its chemical properties, a validated synthetic route, detailed spectroscopic characterization workflow, and essential safety protocols, designed for professionals in chemical research and drug development.

Part 1: Core Molecular Properties and Identifiers

A foundational understanding of a molecule begins with its fundamental properties. The data presented below has been aggregated from various chemical data repositories. The steric hindrance from the two methyl groups ortho to the ester functionality is a key structural feature that influences both physical properties, such as crystal packing, and chemical reactivity.

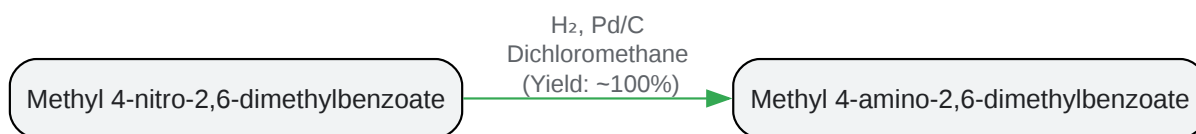
Table 1: Chemical Identifiers and Physicochemical Properties

Property	Value	Source(s)
CAS Number	79909-92-5	[1][2][3]
Molecular Formula	C ₁₀ H ₁₃ NO ₂	[1][2]
Molecular Weight	179.22 g/mol	[1][2]
IUPAC Name	methyl 4-amino-2,6-dimethylbenzoate	[2]
SMILES	<chem>O=C(C1=C(C=C(C=C1C)N)C)OC</chem>	[1]
InChI Key	XSDROOHFZHG XIX-UHFFFAOYSA-N	[2]
Predicted Boiling Point	307.5 ± 37.0 °C at 760 mmHg	[2][4]
Predicted Density	1.105 ± 0.06 g/cm ³	[4]
Predicted pKa	2.71 ± 0.10	[4]
Predicted LogP	2.25	[4]
Topological Polar Surface Area (TPSA)	52.32 Å ²	[1]

Part 2: Synthesis and Purification

The most direct and high-yielding synthesis of **Methyl 4-amino-2,6-dimethylbenzoate** involves the reduction of its nitro precursor. This method is favored for its efficiency and the clean conversion, which simplifies purification.

Diagram 1: Synthetic Pathway via Nitro Reduction



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Caption: Catalytic hydrogenation of the nitro precursor.[4]

Experimental Protocol: Catalytic Hydrogenation

This protocol details the reduction of Methyl 4-nitro-2,6-dimethylbenzoate. The choice of Palladium on Carbon (Pd/C) as a catalyst is standard for this transformation due to its high activity and selectivity for reducing nitro groups without affecting the ester or aromatic ring. Dichloromethane (DCM) is used as a solvent.[4]

Materials:

- Methyl 4-nitro-2,6-dimethylbenzoate
- 10% Palladium on activated charcoal (Pd/C)
- Hydrogen (H₂) gas
- Dichloromethane (DCM), anhydrous
- Celite or diatomaceous earth
- Round-bottom flask
- Hydrogenation apparatus (e.g., Parr shaker or H-Cube) or a balloon setup
- Filtration apparatus

Procedure:

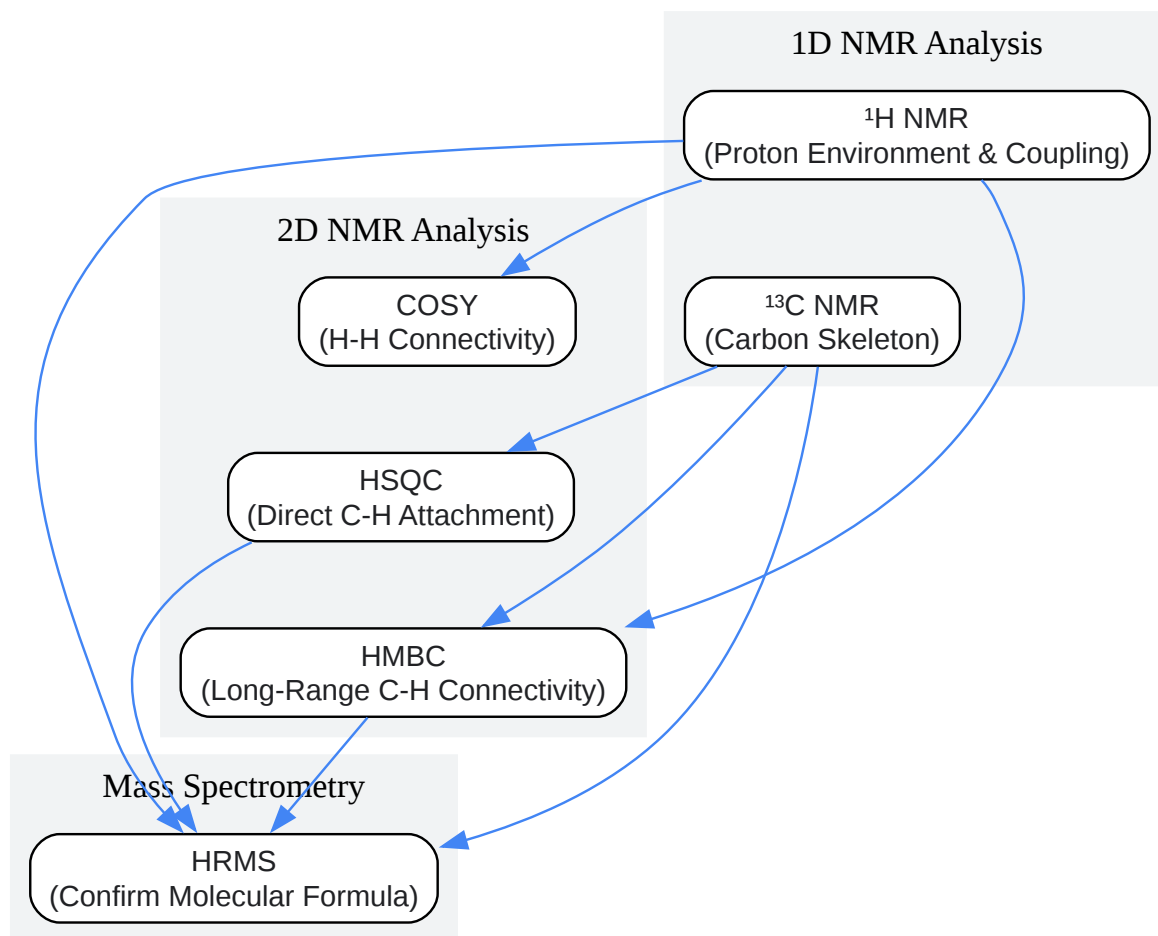
- Vessel Preparation: In a suitable round-bottom flask, dissolve Methyl 4-nitro-2,6-dimethylbenzoate in anhydrous DCM to a concentration of approximately 0.1 M.

- **Catalyst Addition:** Carefully add 10% Pd/C catalyst to the solution. The catalyst loading is typically 5-10 mol% relative to the substrate. The addition should be done under an inert atmosphere (e.g., Nitrogen or Argon) as Pd/C can be pyrophoric.
- **Hydrogenation:** Secure the flask to the hydrogenation apparatus. Purge the system with hydrogen gas to replace the inert atmosphere.
- **Reaction:** Pressurize the vessel with hydrogen (typically 1-3 atm, or use a balloon) and begin vigorous stirring. The reaction is typically exothermic and can be monitored by TLC (Thin Layer Chromatography) or by observing the cessation of hydrogen uptake.
- **Work-up:** Once the reaction is complete, carefully vent the hydrogen and purge the system with an inert gas.
- **Filtration:** Filter the reaction mixture through a pad of Celite to remove the Pd/C catalyst. Causality Note: Celite is used to prevent the fine catalyst particles from clogging the filter paper and entering the filtrate. The pad should be rinsed with a small amount of fresh DCM to ensure all product is collected.
- **Purification:** Concentrate the filtrate under reduced pressure using a rotary evaporator. The resulting crude product is often of high purity.^[4] If necessary, further purification can be achieved by recrystallization or column chromatography.

Part 3: Spectroscopic Characterization and Structural Validation

Unambiguous structural confirmation is paramount. While specific, published spectra for this exact compound are not readily available in public databases, a standard analytical workflow combined with predicted data based on its functional groups provides a robust method for validation.

Diagram 2: Workflow for Structural Validation



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Caption: A logical workflow for definitive structural elucidation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for determining the precise structure of organic molecules. The expected chemical shifts are influenced by the electron-donating amino group and the electron-withdrawing ester, as well as the steric effects of the methyl groups.

Table 2: Predicted ^1H and ^{13}C NMR Spectral Data (in CDCl_3)

Assignment	¹ H Chemical Shift (δ, ppm)	¹³ C Chemical Shift (δ, ppm)	Rationale
Ar-CH (x2)	~6.4 - 6.6 (s)	~112 - 115	Aromatic protons meta to the amino group, appearing as a singlet due to symmetry. Shielded by the NH ₂ group.
NH ₂	~3.8 - 4.2 (br s)	N/A	Broad singlet, chemical shift is concentration and solvent dependent.
O-CH ₃	~3.8 - 3.9 (s)	~52	Typical range for methyl ester protons.
Ar-CH ₃ (x2)	~2.2 - 2.3 (s)	~20	Methyl groups attached to the aromatic ring.
Ar-C-NH ₂	N/A	~145 - 148	Quaternary carbon attached to the electron-donating amino group.
Ar-C-COOCH ₃	N/A	~128 - 132	Quaternary carbon bearing the ester group.
Ar-C-CH ₃ (x2)	N/A	~135 - 138	Quaternary carbons bearing the methyl groups.
C=O	N/A	~168 - 170	Carbonyl carbon of the ester.

Critical Validation Step: The Heteronuclear Multiple Bond Correlation (HMBC) experiment is crucial. A key correlation would be observed between the O-CH₃ protons (~3.85 ppm) and the

carbonyl carbon (~169 ppm), confirming the ester functionality.^[5]

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule.

Table 3: Expected IR Absorption Bands

Wavenumber (cm ⁻¹)	Functional Group	Vibration Type
3400 - 3500	N-H (Amine)	Symmetric & Asymmetric Stretch
2950 - 3000	C-H (Alkyl)	Stretch
~1700	C=O (Ester)	Stretch
1600 - 1620	N-H (Amine)	Scissoring (Bending)
1500 - 1580	C=C (Aromatic)	Stretch
1200 - 1300	C-O (Ester)	Stretch

Mass Spectrometry (MS)

High-Resolution Mass Spectrometry (HRMS) is used to confirm the elemental composition.

- Expected Exact Mass $[M+H]^+$: 180.1025 for $C_{10}H_{14}NO_2^+$. The observation of a mass corresponding to this formula within a narrow tolerance (e.g., <5 ppm) provides definitive confirmation of the molecular formula.

Part 4: Applications and Synthetic Utility

While specific, large-scale applications for **Methyl 4-amino-2,6-dimethylbenzoate** are not widely documented, its structure makes it a valuable intermediate for specialized synthesis. Analogous compounds, such as Methyl 4-amino-2-methylbenzoate, are recognized as important pharmaceutical building blocks and intermediates in fine chemical manufacturing.^[6]
^[7]

Potential Roles:

- **Scaffold for Drug Discovery:** The primary amine serves as a key handle for derivatization (e.g., acylation, alkylation, sulfonylation) to build more complex molecules.
- **Sterically Encumbered Linker:** The dimethyl substitution pattern can be used to create rigid or conformationally restricted molecules, a common strategy in drug design to improve binding affinity and selectivity for a biological target.
- **Intermediate for Agrochemicals:** Similar aminobenzoate structures are used in the synthesis of pesticides and herbicides.^[7]

Part 5: Safety and Handling

No specific Safety Data Sheet (SDS) for **Methyl 4-amino-2,6-dimethylbenzoate** is available in major public databases. Therefore, a conservative approach to handling is required, assuming hazards similar to those of related aminobenzoate esters.^{[8][9]}

Table 4: Hazard Profile and Handling Precautions (Inferred)

Category	Recommendation	Rationale / Source Analogy
GHS Pictograms (Anticipated)	Irritant (Exclamation Mark)	Analogous compounds cause skin and serious eye irritation. [8][9]
Hazard Statements (Anticipated)	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	Based on hazard classes for similar substituted aminobenzoates.[10]
Personal Protective Equipment (PPE)	ANSI-approved safety goggles or face shield.Chemical-resistant gloves (e.g., nitrile).Laboratory coat.	Standard practice for handling chemical irritants.[8]
Handling	Use only in a well-ventilated area, preferably a chemical fume hood. Avoid dust formation. Wash hands thoroughly after handling.	To prevent inhalation and skin/eye contact.[8]
Storage	Store in a tightly closed container in a cool, dry place. Protect from light.	Standard storage for amine-containing compounds to prevent degradation.[1][4]
Disposal	Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.	Standard chemical waste disposal protocol.[8]

First Aid Measures (Recommended):

- Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If irritation persists, get medical advice.[8]
- Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice.[8]

- Inhalation: Remove person to fresh air and keep comfortable for breathing. Call a physician if you feel unwell.[8]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[8]

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